

# sarolaner consistent efficacy 24-hour kill 5-week duration

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## Compound Focus: Sarolaner

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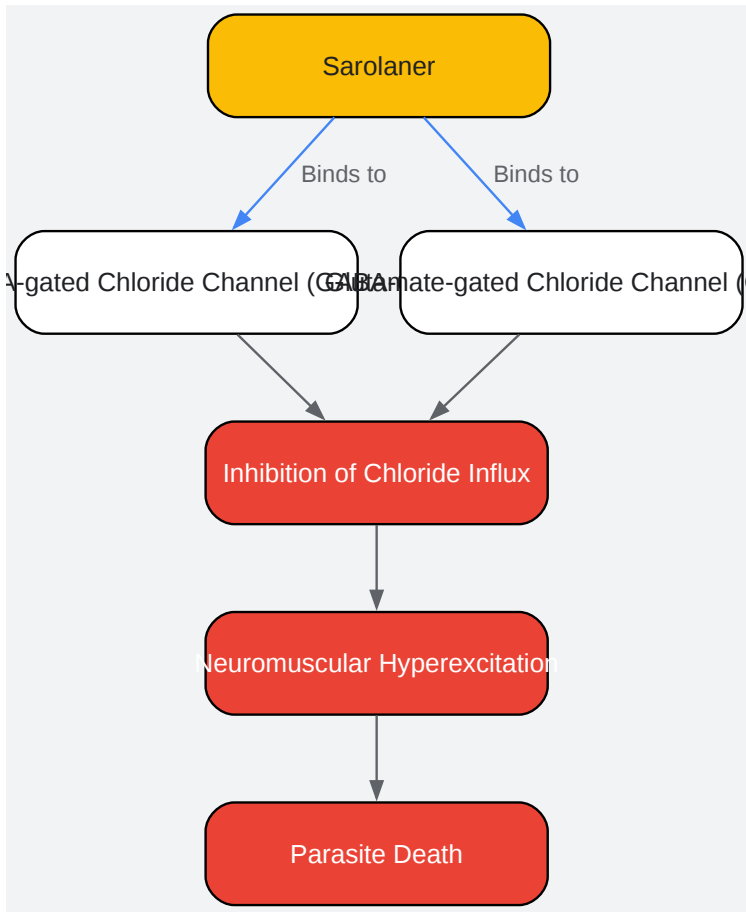
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## Mechanism of Action and Pharmacokinetics

**Sarolaner** is an isoxazoline class ectoparasiticide that works by inhibiting insect-specific chloride channels, leading to parasite death [1] [2].

- **Target Receptors:** It selectively inhibits arthropod **GABA-gated (GABA-Cl)** and **glutamate-gated (GluCl) chloride channels** in the neuromuscular junction. This overstimulates the nervous system, causing parasite death [1] [2].
- **Selectivity:** The targeted chloride channels in invertebrates are distinct from those in mammals, contributing to **sarolaner's** safety profile in dogs [2].
- **Pharmacokinetics:** After oral administration, **sarolaner** is rapidly absorbed, achieves high bioavailability (>85%), and has a half-life of 11-12 days, supporting its sustained monthly efficacy [1] [2].

The following diagram illustrates its mechanism of action.



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## Comparative Efficacy Against Ticks

The tables below summarize the speed of kill for **sarolaner** compared to other products against two tick species, *Rhipicephalus sanguineus* (Brown Dog Tick) and *Dermacentor reticulatus* (Ornate Dog Tick).

### Efficacy Against *Rhipicephalus sanguineus* (Brown Dog Tick) [3]

Product	Active Ingredient	Dosing	Day 0	Day 7	Day 14	Day 28	Day 35	Day 44	Day 56	Day 74	Day 95
Simparica	Sarolaner	Monthly (Days 0, 30, 60)	100%	100%	100%	100%	100%	99.6%	99.3%	98.5%	98.5%
Bravecto	Fluralaner	Single Dose	100%	100%	100%	100%	99.5%	95.5%	82.2%	70.3%	62.5%

Product	Active Ingredient	Dosing	Day 0	Day 7	Day 14	Day 28	Day 35	Day 44	Day 56	Day 74	Day 95
(Day 0)											

Note: Efficacy is expressed as % reduction in geometric mean live tick counts at 24 hours after infestation. Data sourced from a study comparing monthly **sarolaner** with a single dose of fluralaner over 95 days [3].

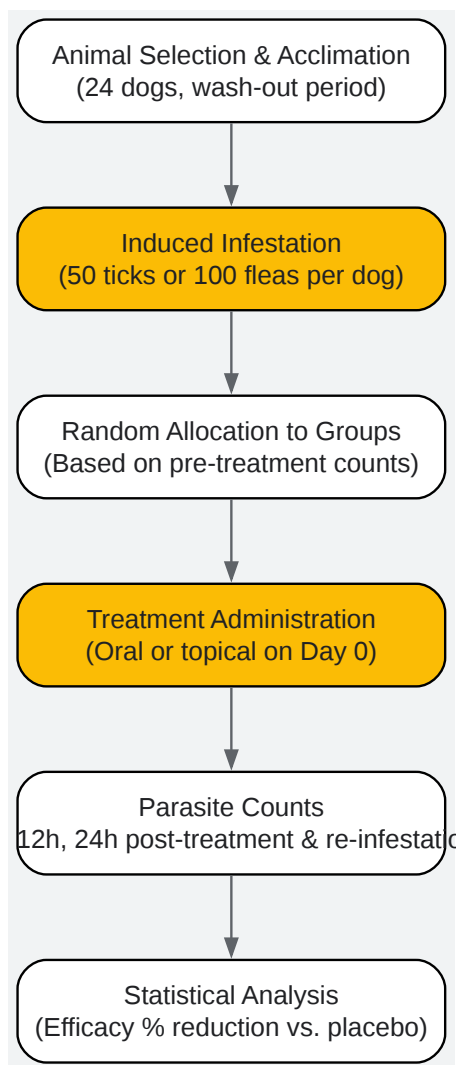
### Efficacy Against *Dermacentor reticulatus* (Ornate Dog Tick) and Fleas [4] [5]

Parasite	Product	Active Ingredient	Day 0	Day 7	Day 14	Day 21	Day 28	Day 35
<i>D. reticulatus</i>	<b>Simparica</b>	Sarolaner	100%	99.9%	99.6%	99.8%	99.2%	95.8%
<i>D. reticulatus</i>	<b>Advantix</b>	Imidacloprid + Permethrin	48.1%	86.6%	84.2%	87.9%	84.3%	79.3%
<i>C. felis</i> (Fleas)	<b>Simparica</b>	Sarolaner	100%	100%	100%	100%	100%	100%
<i>C. felis</i> (Fleas)	<b>NexGard</b>	Afoxolaner	100%	>99.9%	>99.9%	>99.9%	>99.9%	99.4%

Note: Efficacy for ticks and fleas is expressed as % reduction in geometric mean live counts at 24 hours after infestation. Data for *D. reticulatus* sourced from a study comparing a single oral dose of **sarolaner** with a topical application of imidacloprid + permethrin over 35 days [4]. Data for fleas (*C. felis*) sourced from a study comparing a single oral dose of **sarolaner** and afoxolaner over 35 days [5].

## Representative Experimental Protocol

The robust efficacy data for **sarolaner** is generated through standardized, controlled laboratory studies. The following diagram and description outline a typical study design.



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The key components of the experimental methodology include:

- **Animals and Design:** Studies typically use 24 dogs in a **randomized complete block design**. Dogs are allocated to treatment groups (e.g., **sarolaner**, comparator, placebo) based on pre-treatment parasite counts to ensure even distribution [3] [4] [5].
- **Parasite Infestation and Assessment:** Dogs are infested with a known number of unfed adult ticks (e.g.,  $50 \pm 5$ ) or fleas (e.g.,  $100 \pm 5$ ) prior to treatment and at weekly intervals. Critical assessments are performed at **8, 12, and 24 hours** after treatment and each re-infestation to determine the speed of kill [3] [4] [5].
- **Efficacy Calculation:** Efficacy is determined by the percent reduction in mean live parasite counts on treated dogs compared to placebo-treated dogs, using Abbott's formula [3] [4]. These studies are conducted in accordance with **World Association for the Advancement of Veterinary Parasitology (WAAVP)** guidelines [3] [4] [5].

## Key Differentiating Factors

- **Consistent Speed of Kill:** **Sarolaner** maintains a rapid speed of kill ( $\geq 98.5\%$  within 24 hours) for the entire monthly dosing interval against fleas and multiple tick species, whereas the efficacy of some longer-acting single doses (e.g., fluralaner) can decline significantly in the second and third months [3] [6].
- **Rapid Onset of Action:** Against fleas, **sarolaner** starts killing within 4 hours and provides  $\geq 98.8\%$  efficacy within 8 hours of treatment or re-infestation throughout the 35-day study [5] [2].
- **Superior Efficacy in Comparisons:** In head-to-head studies, **sarolaner** demonstrated a significantly faster speed of kill against fleas and the brown dog tick (*R. sanguineus*) compared to afoxolaner, particularly towards the end of the treatment period [5] [6].

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